

# Methyl Hept-2-ynoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl hept-2-ynoate

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CAS Number: 18937-78-5

This technical guide provides an in-depth overview of **methyl hept-2-ynoate**, a valuable chemical intermediate in various scientific and industrial applications. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, spectroscopic data, synthesis protocols, and its role in organic synthesis.

## Physicochemical and Spectroscopic Data

**Methyl hept-2-ynoate** is a colorless liquid with a characteristic fruity odor.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below, providing a comprehensive dataset for laboratory and research applications.

Property	Value	Unit	Reference
CAS Number	18937-78-5	[1][2][3][4]	[1][2][4]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][4]	
Molecular Weight	140.18	g/mol	
Boiling Point	205.1	°C at 760 mmHg	[1]
Density	0.951	g/cm <sup>3</sup>	[1]
Refractive Index	1.44	[1]	[1]
Flash Point	76.9	°C	
Vapor Pressure	0.255	mmHg at 25°C	
EINECS Number	242-689-2	[1]	[3]
InChI	1S/C8H12O2/c1-3-4-5-6-7-8(9)10-2/h3-5H2,1-2H3		
InChIKey	IATZLNCRIIUXJM-UHFFFAOYSA-N		
SMILES	O=C(OC)C#CCCCC	[3]	

Table 1: Physicochemical Properties of **Methyl Hept-2-ynoate**

Spectroscopic data is crucial for the identification and characterization of **methyl hept-2-ynoate**. The following table summarizes its <sup>13</sup>C NMR spectral data.

Atom No.	Multiplicity	Measured Shift (ppm)
1	Q	13.2827
2	T	21.7583
3	T	29.3895
4	T	18.1607
5	S	89.6483
6	S	72.7053
7	Q	52.3279
8	S	154.0880

Table 2:  $^{13}\text{C}$  NMR Spectral Data of **Methyl Hept-2-ynoate**[\[4\]](#)

## Synthesis and Experimental Protocols

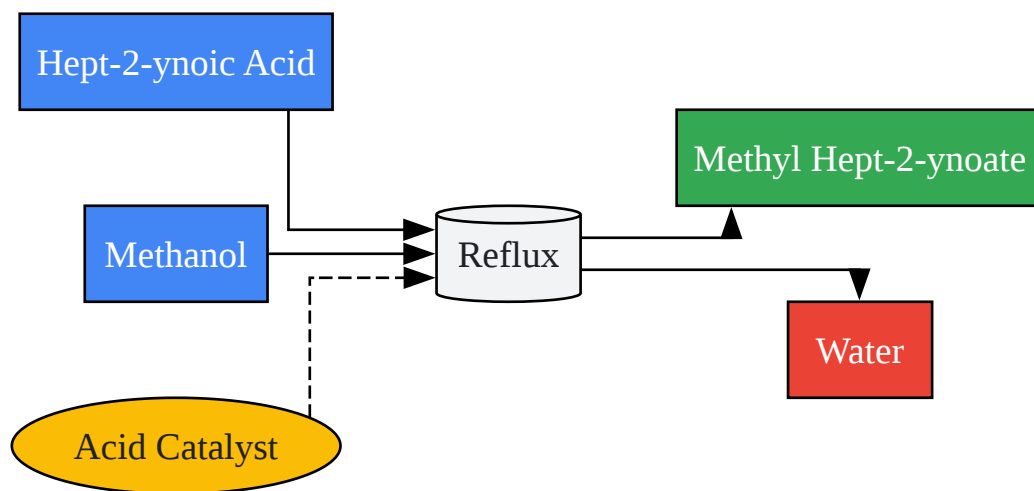
**Methyl hept-2-ynoate** serves as a key building block in organic synthesis.[\[1\]](#) One common method for its synthesis is the esterification of hept-2-ynoic acid with methanol. A general experimental protocol is outlined below.

### Protocol: Esterification of Hept-2-ynoic Acid

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve hept-2-ynoic acid in an excess of methanol.
- **Catalysis:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction:** Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Extract the product into an organic solvent, such as diethyl ether or ethyl acetate.

- Purification: Wash the organic layer with brine, dry it over an anhydrous salt like sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by vacuum distillation to yield pure **methyl hept-2-ynoate**.

This synthetic pathway is a standard procedure for ester formation and can be adapted based on laboratory-specific conditions and available starting materials.



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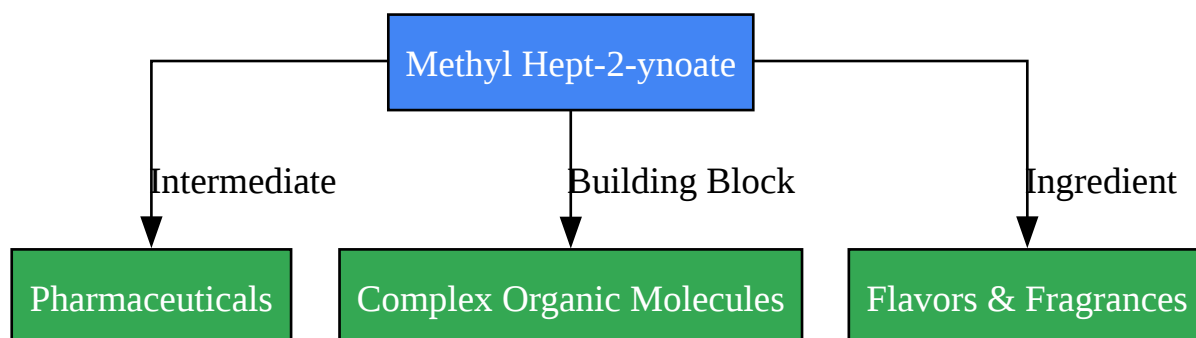
Figure 1: Synthesis of **Methyl Hept-2-ynoate** via Esterification.

## Applications in Research and Development

**Methyl hept-2-ynoate** is a versatile intermediate with applications in various fields:

- Pharmaceutical Synthesis: It is utilized as a chemical intermediate in the synthesis of pharmaceuticals, contributing to the development of new therapeutic agents.<sup>[1]</sup>
- Organic Synthesis: This compound serves as a fundamental building block for creating a wide range of more complex organic molecules.<sup>[1][3]</sup>
- Flavor and Fragrance Industry: Due to its fruity aroma, it is employed as a flavoring agent in foods and beverages and is also used in the production of artificial flavors and fragrances.<sup>[1]</sup>  
<sup>[3]</sup> The U.S. Food and Drug Administration (FDA) has approved its use as a food additive.<sup>[1]</sup>

The reactivity of the alkyne and ester functional groups allows for a variety of chemical transformations, making it a valuable tool for synthetic chemists.



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Figure 2: Key Application Areas of **Methyl Hept-2-ynoate**.

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